

Physical and chemical properties of Methyl 3-methoxyisoxazole-5-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-methoxyisoxazole-5-carboxylate

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An In-depth Technical Guide to Methyl 3-methoxyisoxazole-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 3-methoxyisoxazole-5-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The document details its synthesis, physicochemical characteristics, and the broader context of isoxazole derivatives in therapeutic applications.

Core Compound Identification

Identifier	Value
Compound Name	Methyl 3-methoxyisoxazole-5-carboxylate
Molecular Formula	C ₆ H ₇ NO ₄
Appearance	Colourless crystalline solid[1]

Physicochemical Properties

While specific experimental data for **Methyl 3-methoxyisoxazole-5-carboxylate** is not widely available, the following table includes data for structurally related compounds to provide an estimated profile.

Property	Value (Compound)	Source
Melting Point	111–112°C (for Methyl 4-amino-3-methoxyisoxazole-5-carboxylate)	[1]
Boiling Point	203.9±13.0 °C (Predicted for Methyl isoxazole-5-carboxylate)	[2]
Density	1.229±0.06 g/cm ³ (Predicted for Methyl isoxazole-5-carboxylate)	[2]

Synthesis and Experimental Protocols

The synthesis of **Methyl 3-methoxyisoxazole-5-carboxylate** has been described in the literature, typically prepared from Methyl 3-hydroxyisoxazole-5-carboxylate.[1]

Experimental Protocol: Synthesis of Methyl 3-methoxyisoxazole-5-carboxylate[1]

Materials:

- Methyl 3-hydroxyisoxazole-5-carboxylate
- Potassium carbonate (K₂CO₃)
- Methyl iodide (CH₃I)
- Dimethylformamide (DMF)
- Hydrochloric acid (HCl), 0.5 M aqueous solution

- Diethyl ether (Et₂O)
- Saturated aqueous solution of sodium carbonate (Na₂CO₃)
- Magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Petroleum ether
- Ethyl acetate (EtOAc)

Procedure:

- A solution of Methyl 3-hydroxyisoxazole-5-carboxylate (1.0 eq) in dimethylformamide (DMF) is cooled to 0°C.
- Potassium carbonate (K₂CO₃, 1.5 eq) and methyl iodide (CH₃I, 1.5 eq) are added to the solution.
- The reaction mixture is stirred at room temperature for 14 hours.
- The mixture is then poured into an ice-cold aqueous solution of 0.5 M HCl and extracted with diethyl ether (Et₂O).
- The combined organic layers are washed with a saturated aqueous solution of sodium carbonate (Na₂CO₃), dried over magnesium sulfate (MgSO₄), filtered, and concentrated under reduced pressure.
- The resulting crude product is purified by silica gel column chromatography using a mixture of petroleum ether and diethyl ether (80:20) as the eluent.
- This process yields **Methyl 3-methoxyisoxazole-5-carboxylate** as a colourless crystalline solid.^[1]

Applications in Research and Development

Isoxazole derivatives are a significant class of compounds in medicinal chemistry, exhibiting a wide range of biological activities.[3][4][5][6][7] While specific applications for **Methyl 3-methoxyisoxazole-5-carboxylate** are not extensively documented, the isoxazole scaffold is a key component in various therapeutic agents.[3][7]

Potential Therapeutic Areas:

- **Antimicrobial and Antifungal Agents:** The isoxazole ring is a common feature in compounds developed for their antibacterial and antifungal properties.[3][8]
- **Anti-inflammatory Drugs:** Several isoxazole derivatives have demonstrated potent anti-inflammatory effects.[3][4][8]
- **Anticancer Therapeutics:** The isoxazole moiety has been incorporated into novel compounds investigated for their anticancer activity.[3][4][5][7]
- **Neuroprotective Agents:** Research has explored the potential of isoxazole-containing molecules in the treatment of neurodegenerative disorders.[5][6]

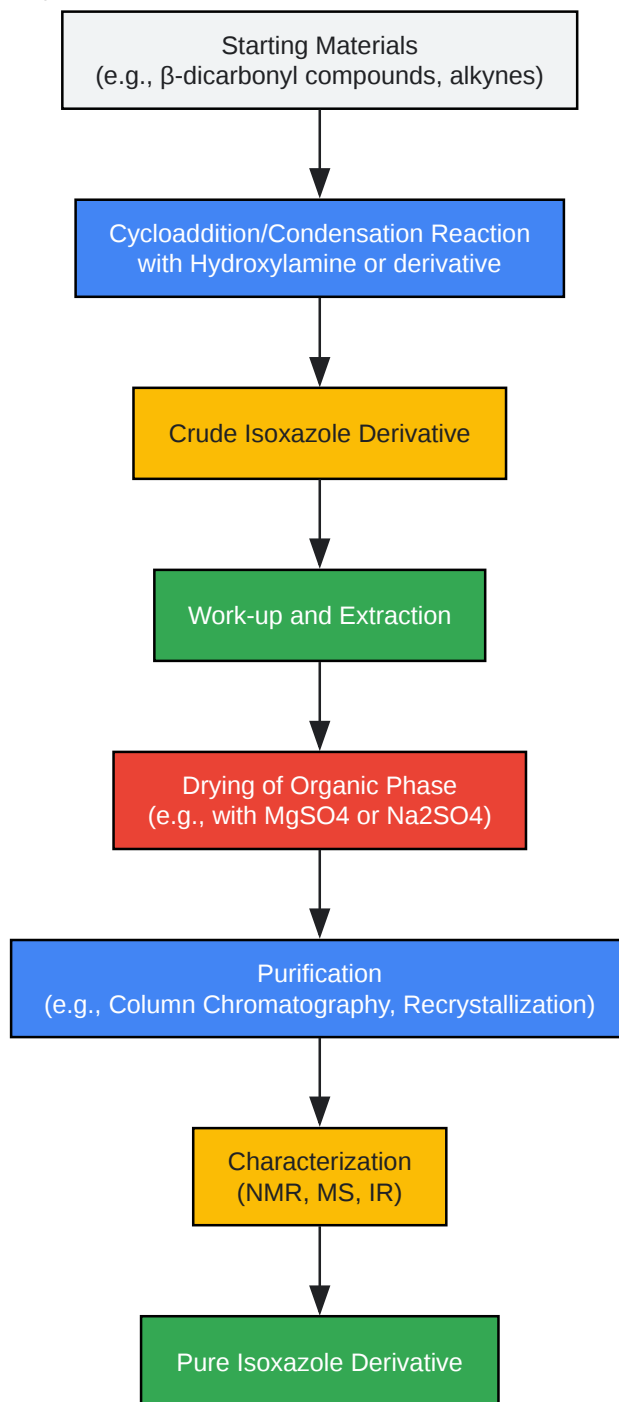
The versatile nature of the isoxazole ring allows for structural modifications, making it a valuable intermediate in the synthesis of complex and biologically active molecules for drug discovery.[3][5][8]

Visualized Experimental and Logical Workflows

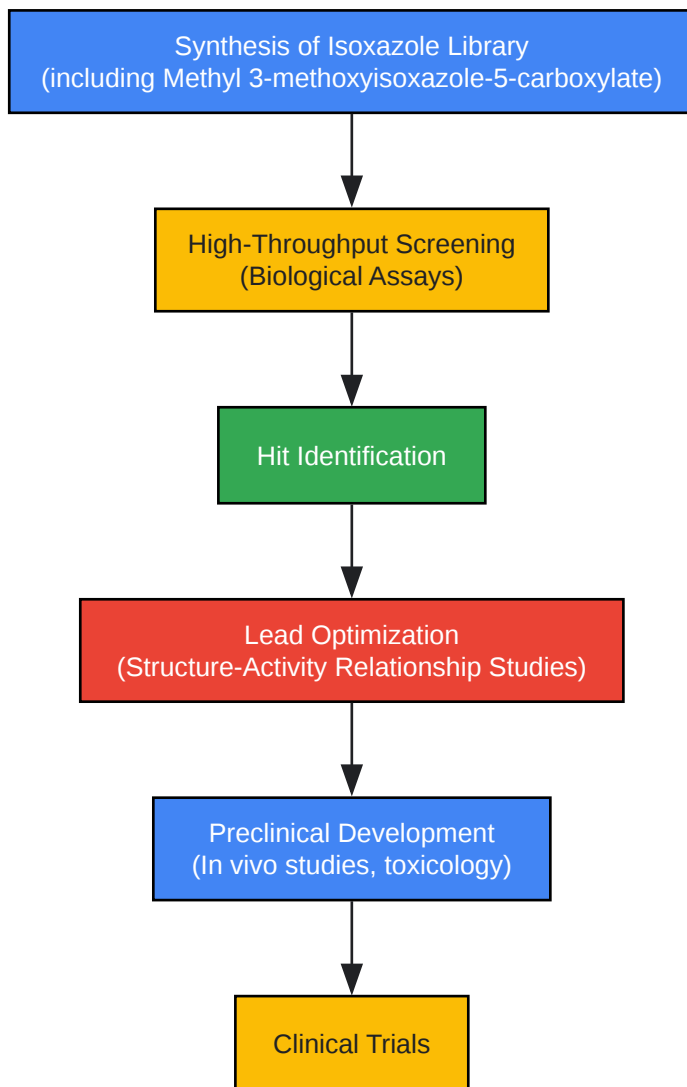
General Synthesis Workflow for Isoxazole Derivatives

The following diagram illustrates a generalized workflow for the synthesis and purification of isoxazole derivatives, including key steps from starting materials to the final, purified compound.

General Synthesis and Purification Workflow for Isoxazole Derivatives



Drug Discovery Funnel for Isoxazole Derivatives



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- To cite this document: BenchChem. [Physical and chemical properties of Methyl 3-methoxyisoxazole-5-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099901#physical-and-chemical-properties-of-methyl-3-methoxyisoxazole-5-carboxylate]

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